

Personal protective equipment for handling 6-Amino-3-bromo-2-fluorobenzonitrile

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Compound of Interest

Compound Name: 6-Amino-3-bromo-2-fluorobenzonitrile

Cat. No.: B1273636

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Essential Safety and Handling Guide for 6-Amino-3-bromo-2-fluorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **6-Amino-3-bromo-2-fluorobenzonitrile**, ensuring the well-being of laboratory personnel and adherence to safety protocols.

Hazard Identification and Personal Protective Equipment (PPE)

6-Amino-3-bromo-2-fluorobenzonitrile is a hazardous substance that requires careful handling to prevent exposure.^[1] It is harmful if swallowed, comes into contact with the skin, or is inhaled.^[1] It is also known to cause skin and serious eye irritation, and may lead to respiratory irritation.^[1]

Quantitative Hazard Data

Hazard Classification	GHS Category	Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin [1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled [1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [1]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation [1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation [1]

Recommended Personal Protective Equipment (PPE)

To mitigate the risks associated with handling this compound, the following personal protective equipment is mandatory.

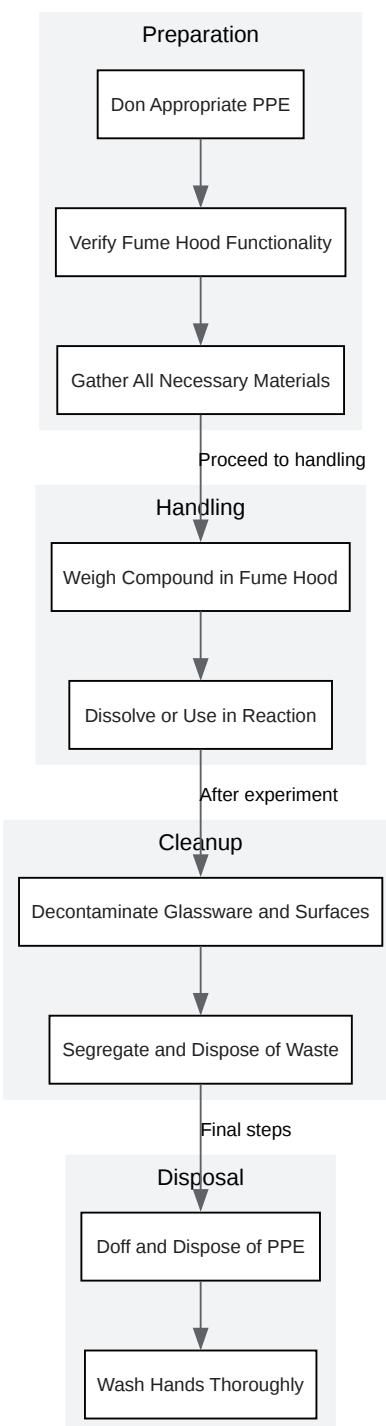
PPE Category	Specification	Rationale
Hand Protection	<p>Disposable nitrile gloves are suitable for incidental contact.</p> <p>[2] For extended contact or direct handling, consider double-gloving or using a more resistant glove material such as Viton™ or Norfoil™.[2][3]</p> <p>Nitrile gloves have poor resistance to halogenated and aromatic hydrocarbons.[3][4][5]</p> <p>[6]</p>	Prevents skin contact and absorption.[1]
Eye and Face Protection	<p>Chemical safety goggles are required.[7] A face shield should be worn in situations with a risk of splashing.[7]</p>	Protects against eye irritation and injury from splashes.[1]
Skin and Body Protection	<p>A laboratory coat is mandatory. For procedures with a higher risk of contamination, chemical-resistant coveralls are recommended.[8]</p>	Prevents contamination of personal clothing and skin.
Respiratory Protection	<p>All handling of the solid compound should be performed in a certified chemical fume hood.[1] If a fume hood is not available, a NIOSH-approved respirator with an appropriate particulate filter must be used.</p>	Prevents inhalation of the harmful dust.[1]

Step-by-Step Operational Plan for Handling

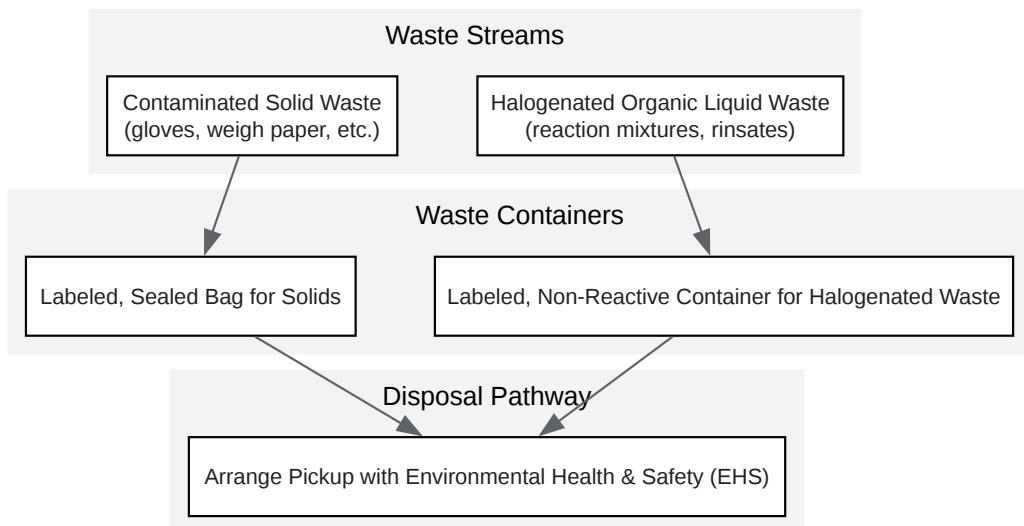
Adherence to a strict operational workflow is crucial for safety. The following steps outline the process from preparation to disposal.

Experimental Workflow Diagram

Workflow for Handling 6-Amino-3-bromo-2-fluorobenzonitrile



Waste Segregation and Disposal Plan

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References

- 1. benchchem.com [benchchem.com]
- 2. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 3. safety.caltech.edu [safety.caltech.edu]
- 4. Nitrile Glove Chemical Resistance Guide | S&G Gloves [sgnitrilegloves.com]
- 5. safety.nmsu.edu [safety.nmsu.edu]

- 6. primodentalproducts.com [primodentalproducts.com]
- 7. chemistry.osu.edu [chemistry.osu.edu]
- 8. southalabama.edu [southalabama.edu]
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